

# Essential Safety and Logistical Information for Handling N-Nitrosodibenzylamine-d10

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Compound of Interest

Compound Name: N-Nitrosodibenzylamine-d10

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **N-Nitrosodibenzylamine-d10**. The following procedural guidance is designed to ensure the safe handling, use, and disposal of this compound.

#### Chemical Identifier:

• Product Name: N-Nitrosodibenzylamine-d10

CAS Number: 1794791-25-5[1]

Molecular Formula: C14D10H4N2O[1]

Molecular Weight: 236.335[1]

## **Hazard Identification and Classification**

**N-Nitrosodibenzylamine-d10** is the deuterated form of N-Nitrosodibenzylamine. While specific toxicity data for the deuterated compound is limited, the hazards are presumed to be similar to the non-deuterated analogue. N-Nitrosamines as a class are considered potent animal carcinogens and should be handled with extreme caution.[2]

Based on the data for N-Nitrosodibenzylamine, the following hazards are identified:



Hazard Class	GHS Classification	Precautionary Statement Codes
Acute Toxicity (Oral)	Harmful if swallowed (H302)[3] [4]	P270, P301+P312, P330[3]
Germ Cell Mutagenicity	Suspected of causing genetic defects (H341)[3]	P202, P308+P313[3]
Carcinogenicity	May cause cancer (H350)[4]	-
Skin Corrosion/Irritation	Causes skin irritation (H315)[4]	-
Serious Eye Damage/Irritation	Causes serious eye irritation (H319)[4]	-
Specific target organ toxicity	May cause respiratory irritation (H335)[4]	-

Note: Deuterated compounds are generally non-radioactive and considered safe for laboratory use.[5] The primary difference from their non-deuterated counterparts often lies in their metabolic and pharmacokinetic profiles due to the deuterium isotope effect.[5][6] However, the fundamental chemical hazards should be considered the same.

# Operational and Disposal Plans Engineering Controls

To minimize exposure, all work with **N-Nitrosodibenzylamine-d10** should be conducted in a designated area with appropriate engineering controls.

- Ventilation: Use a certified chemical fume hood for all manipulations of the solid compound and its solutions.
   [7] General laboratory ventilation is not sufficient.
- Isolation: If possible, isolate the work area to prevent cross-contamination.
- Dust Control: The non-deuterated form presents a risk of dust explosion with the enrichment of fine dust.[3] While the risk for small research quantities is low, care should be taken to avoid generating dust.



# **Personal Protective Equipment (PPE)**

A multi-layered approach to PPE is mandatory.

PPE Category	Specification	Rationale
Hand Protection	Double nitrile gloves are recommended.[7][8] Butyl rubber or SilverShield gloves may be necessary for handling concentrated solutions.[8]	Provides a barrier against dermal absorption. Double-gloving allows for the safe removal of the outer glove if contamination occurs.
Eye and Face Protection	ANSI Z87.1 compliant safety glasses with side shields or chemical splash goggles.[9] A face shield should be worn over safety glasses when there is a risk of splashing.[9]	Protects eyes from splashes and airborne particles.
Body Protection	A lab coat (preferably a back-closure gown) should be worn. [7][8] For larger quantities or when there is a higher risk of contamination, disposable coveralls are recommended. [10]	Prevents contamination of personal clothing.
Respiratory Protection	A NIOSH-approved N-95 respirator may be required for procedures that could generate dust or aerosols.[8]	Protects against inhalation of the compound.

# **Step-by-Step Handling Procedures**

- · Preparation:
  - Designate a specific area within a chemical fume hood for the experiment.
  - Cover the work surface with absorbent, disposable bench paper.



- Assemble all necessary equipment and reagents before handling the compound.
- Ensure an appropriate waste container is readily available.
- · Weighing and Solution Preparation:
  - Perform all weighing and solution preparation inside the chemical fume hood.
  - Use anti-static measures if there is a risk of dust accumulation.
  - Handle the compound with care to avoid generating dust.
  - Close the container tightly immediately after use.
- · Administration and Experimental Use:
  - Keep all containers of N-Nitrosodibenzylamine-d10 clearly labeled and sealed when not in use.
  - If working with animals, all administrations and cage manipulations must be performed in a certified Biological Safety Cabinet (BSC).[7]
- Decontamination:
  - At the end of the procedure, decontaminate all surfaces with an appropriate solvent (e.g., isopropanol) followed by soap and water.
  - Wipe down the exterior of all equipment used.
  - Dispose of all contaminated disposable materials as hazardous waste.

## **Emergency Procedures**



Emergency Situation	Procedure
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open.  Remove contact lenses if present and easy to do. Seek immediate medical attention.[3]
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention. [3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[3]
Spill	Evacuate the area. Wear appropriate PPE. For small spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal. For large spills, contact your institution's environmental health and safety department.

## **Waste Disposal**

- Solid Waste: All solid waste contaminated with N-Nitrosodibenzylamine-d10 (e.g., gloves, bench paper, pipette tips) must be collected in a designated, sealed, and labeled hazardous waste container.
- Liquid Waste: Collect all liquid waste containing **N-Nitrosodibenzylamine-d10** in a sealed, labeled, and appropriate hazardous waste container. Do not pour down the drain.
- Disposal Method: Dispose of all waste through your institution's hazardous waste program.
   The recommended disposal method is incineration at a licensed facility.[3]



# Workflow for Safe Handling of N-Nitrosodibenzylamine-d10



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